

4-Pyrimidinol, 6-methyl-5-nitro-: Proper Disposal Procedures

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Pyrimidinol, 6-methyl-5-nitro-

Cat. No.: B13091916

[Get Quote](#)

Part 1: Executive Summary & Immediate Action

Status: High Caution Required Primary Hazard: Potential Energetic/Reactive Material (Nitro-substituted Heterocycle). Disposal Method: High-Temperature Incineration (Destructive Oxidation). RCRA Classification: Likely D001 (Ignitable) or D003 (Reactive); User Characterization Required.

IMMEDIATE ACTION CARD If you have old, crystallized, or dried-out containers of this compound:

- DO NOT scrape threads or force open stuck caps (friction sensitivity risk).
- DO NOT dispose of down the drain (aquatic toxicity/regulatory violation).
- DO NOT mix with strong oxidizers, reducing agents, or strong bases.^[1]
- Isolate the container in a secondary containment tray within a fume hood.
- Contact your EHS (Environmental Health & Safety) officer immediately for a "High Hazard" pickup.

Part 2: Chemical Profile & Hazard Identification

To dispose of 6-methyl-5-nitro-4-pyrimidinol (CAS: 14631-43-7) safely, you must understand why it poses a risk. This is not a standard organic waste; it is a functionalized nitro-aromatic.

The "Nitro" Factor (Causality of Hazard)

The presence of the nitro group (

) on the pyrimidine ring (a nitrogen-rich heterocycle) introduces a positive oxygen balance to the molecule.

- **Energetic Potential:** Nitro-pyrimidines are structurally related to high-energy materials (e.g., LLM-105, a nitropyrazine derivative).^[1] While 6-methyl-5-nitro-4-pyrimidinol is generally stable as a wet intermediate, dry crystals can be shock-sensitive or thermally unstable.
- **Tautomerism:** The compound exists in equilibrium between the pyrimidinol (hydroxyl) and pyrimidinone (ketone) forms. This affects solubility and reactivity with bases.
- **Thermal Instability:** Nitro compounds can decompose exothermically. Avoid rotary evaporation to complete dryness without a blast shield.

Quantitative Data Profile

Property	Value	Implication for Disposal
Molecular Formula		High Nitrogen/Oxygen content implies oxidation potential.
Physical State	Solid (Yellow/Orange powder)	Dust explosion hazard; inhalation risk.
Solubility	Moderate in polar organics (DMSO, MeOH)	Compatible with organic waste streams (check compatibility). [1]
Melting Point	>200°C (Decomposes)	Do not heat to determine MP; decomposition may be violent.
Acidity (pKa)	Acidic (OH group)	Reacts with strong bases; avoid mixing with alkaline waste.

Part 3: Pre-Disposal Stabilization & Handling

Before moving the chemical to a waste drum, you must stabilize it to prevent accidental initiation or exposure.[\[1\]](#)

Protocol A: Solid Waste (Pure Compound)

- Condition: Dry powder in original bottle.
- Action:
 - Inspect the container for crystal formation on the cap (shock hazard).
 - If crystals are present, STOP.[\[1\]](#) Treat as an explosive hazard. Contact EHS for remote opening/disposal.
 - If container is clean, tape the lid securely.[\[1\]](#)
 - Place the bottle inside a clear plastic bag (secondary containment).
 - Label as "Solid Waste: Toxic, Potential Reactive."[\[1\]](#)

Protocol B: Solution Waste (Reaction Mixtures)

- Condition: Dissolved in solvent (e.g., Methanol, DCM).[\[1\]](#)
- Action:
 - Quenching: Ensure no unreacted reagents (like thionyl chloride or strong bases) are present. Quench carefully.
 - Solvent Check: Verify the solvent is compatible with incineration. Halogenated solvents (DCM) must be segregated from non-halogenated ones (Methanol/Acetone) depending on your facility's rules.
 - Concentration: DO NOT concentrate to dryness. Leave at least 10-20% solvent to desensitize the nitro compound.

Part 4: Disposal Workflow (The Core Protocol)

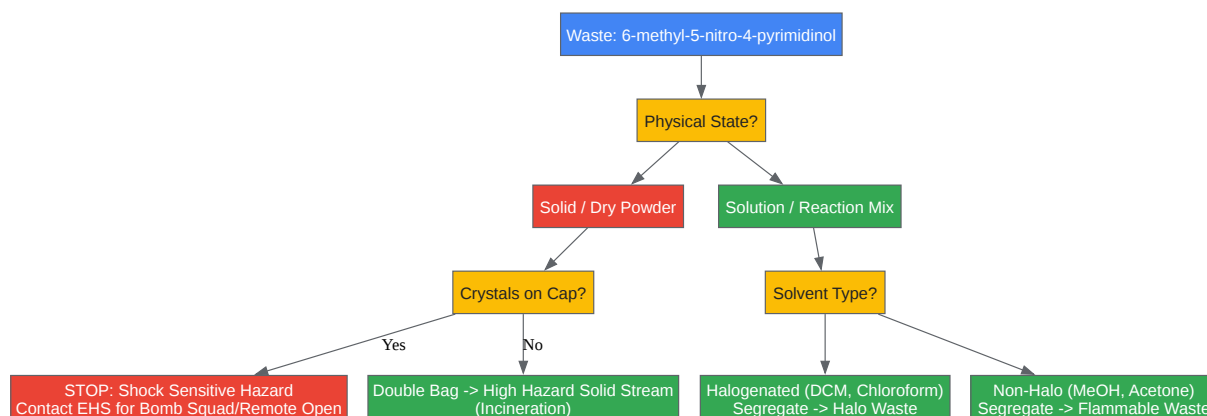
This workflow ensures compliance with EPA/RCRA regulations and minimizes physical risk.

Step-by-Step Disposal Procedure

- Waste Stream Characterization:
 - Conduct a "Waste Determination" as required by 40 CFR § 262.11.
 - Presumptive Classification: Due to the nitro group, classify as D001 (Ignitable) or D003 (Reactive) unless testing proves otherwise.[\[1\]](#)
 - Toxic Characteristic: If the synthesis involved heavy metals, check for D004-D011 codes.[\[1\]](#)
- Packaging:
 - Use UN-rated containers (e.g., HDPE drums or amber glass for smaller quantities).[\[1\]](#)
 - Segregation: Keep separate from oxidizers (nitric acid, peroxides) and strong bases.[\[1\]](#)
- Labeling:

- Apply a hazardous waste label.[\[2\]](#)[\[3\]](#)
- Mandatory Text: "Hazardous Waste - **4-Pyrimidinol, 6-methyl-5-nitro-**."
- Hazard Checkboxes: Check "Toxic" and "Ignitable/Reactive."
- Final Disposal (Off-Site):
 - The only acceptable destruction method is Incineration at a permitted TSDF (Treatment, Storage, and Disposal Facility).[\[1\]](#)
 - Prohibited: Landfill (unless stabilized/treated), Sewer discharge.[\[1\]](#)

Visual Workflow: Waste Stream Decision Tree



[Click to download full resolution via product page](#)

Caption: Decision logic for classifying and packaging nitro-pyrimidine waste streams.

Part 5: Regulatory Compliance (RCRA)

In the United States, strict adherence to the Resource Conservation and Recovery Act (RCRA) is mandatory.^[1]

- **Listed Waste:** This specific CAS is not explicitly P-listed or U-listed.
- **Characteristic Waste:** You must classify based on characteristics:
 - **D001 (Ignitable):** If the waste is a liquid with flash point < 60°C (common if in solvent).
 - **D003 (Reactive):** If the solid is determined to be unstable or capable of detonation.^[4]
Recommendation: Manage as D003 to ensure safest handling by the disposal vendor.
- **Generator Status:** The quantity of this waste counts toward your facility's monthly generation status (VSQG, SQG, or LQG).^[1]

Part 6: Emergency Contingencies

Spill Response (Solid Powder)

- **Evacuate:** Clear the area of non-essential personnel.
- **PPE:** Wear nitrile gloves (double gloved), safety goggles, and a lab coat.^[1] Use a NIOSH N95 or P100 respirator if dust is visible.
- **Containment:** Do not dry sweep (static/friction risk). Cover with a wet paper towel or oil-dampened absorbent to suppress dust.
- **Cleanup:** Scoop carefully into a plastic waste container. Wipe area with water and detergent.

Exposure First Aid

- **Inhalation:** Move to fresh air. Nitro compounds can cause methemoglobinemia (blue skin/lips). Seek medical attention.
- **Skin Contact:** Wash with soap and water for 15 minutes.^[5] Nitro compounds absorb through skin.

- Eye Contact: Rinse for 15 minutes.[5]

References

- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 11040699, 5-Nitropyrimidine (Related Structure). Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency (EPA).Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes.[1] Retrieved from [[Link](#)]
- National Research Council (US) Committee on Prudent Practices in the Laboratory.Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. "Working with Chemicals of High Toxicity and Hazard." National Academies Press (US). Retrieved from [[Link](#)]
- Occupational Safety and Health Administration (OSHA).Hazard Communication Standard: Safety Data Sheets. 29 CFR 1910.1200.[6] Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Waste Code [rcrainfo.epa.gov]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. epa.gov [epa.gov]
- 5. fishersci.com [fishersci.com]
- 6. michigan.gov [michigan.gov]
- To cite this document: BenchChem. [4-Pyrimidinol, 6-methyl-5-nitro-: Proper Disposal Procedures]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13091916/docs#4-pyrimidinol-6-methyl-5-nitro-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)